Operational Disposal Guide: LDN-209929 Dihydrochloride

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Compound of Interest

Compound Name:	*LDN 209929 dihydrochloride*
Cat. No.:	*B1191896*

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Executive Summary & Chemical Identity[1][2][3]

LDN-209929 dihydrochloride is a potent, cell-permeable small molecule inhibitor targeting Haspin kinase (Haploid Germ Cell-Specific Nuclear Protein Kinase).[1] Unlike general laboratory reagents, this compound is a highly specific bioactive agent capable of altering cell cycle progression (mitosis) at nanomolar concentrations (

).

Critical Directive: Due to its high potency and halogenated structure (containing chlorine), this substance must never be disposed of via sanitary sewer systems. All waste streams must be segregated for high-temperature incineration.

Chemical Specifications Table

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Parameter	Specification
Compound Name	LDN-209929 Dihydrochloride
CAS Number	1784281-97-5 (Salt form)
Molecular Formula	
Molecular Weight	405.77 g/mol
Solubility	DMSO (~33 mg/mL), Water (Soluble, acidic pH)
Primary Hazard	Bioactive Kinase Inhibitor; Acidic (releases HCl in solution)
Halogen Content	Yes (Chlorine atoms on scaffold + HCl counterions)

Risk Assessment & Handling Principles

Before disposal, one must understand the "Why" behind the protocol. The disposal strategy is dictated by three factors:

- Bioactivity: As a Haspin inhibitor, it impacts histone H3 phosphorylation.[1] Environmental release could theoretically disrupt aquatic life cycles at trace levels.
- Acidity: The dihydrochloride salt form means that in aqueous solution, the compound will lower pH. While not a primary corrosive hazard in milligram quantities, it classifies the waste as chemically aggressive.
- Halogenation: The molecule contains a chlorinated thiophene/acridine-like scaffold. Combustion at insufficient temperatures can generate toxic byproducts (e.g., dioxins/furans). Therefore, it requires High-Temperature Incineration.

GHS Hazard Classification (Precautionary)

While specific SDS data may vary by supplier, treat as:

- H301: Toxic if swallowed.[2]

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- H315/H319: Causes skin and serious eye irritation (Acidic salt).
- H361: Suspected of damaging fertility or the unborn child (Standard precaution for mitotic inhibitors).

Disposal Workflows (Step-by-Step)

A. Solid Waste (Powders, Contaminated Debris)

Applicability: Expired lyophilized powder, contaminated gloves, weighing boats, pipette tips.

- Containment: Do not throw loose powder into general trash. Place the vial or contaminated debris into a clear, sealable polyethylene bag (Zip-lock).
- Labeling: Label the bag "Hazardous Waste - Toxic Solid - LDN-209929."
- Disposal Bin: Transfer to the Yellow Biohazard/Chemical Incineration Bin (or site-specific equivalent for solid chemical waste).
    - Note: Do not use the "Sharps" container unless the debris is actually sharp (needles/glass). Use the soft chemical waste stream.

B. Liquid Waste (Stock Solutions in DMSO)

Applicability: Leftover stock solutions (typically 10mM in DMSO).

- Segregation: Do not mix with aqueous acids or bases.
- Stream Selection: Because LDN-209929 contains chlorine atoms in its scaffold, the most rigorous safety standard is to dispose of it in the Halogenated Organic Solvent waste stream.
    - Why? Non-halogenated waste streams are sometimes used as supplemental fuel in cement kilns. Halogenated streams are mandated for specific high-temp incinerators equipped with scrubbers to capture acid gases (HCl) and prevent dioxin formation.
- Container: High-density polyethylene (HDPE) or glass waste carboy.

C. Aqueous Waste (Cell Culture Media/Buffers)

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Applicability: Media containing nM/

M concentrations of the drug.

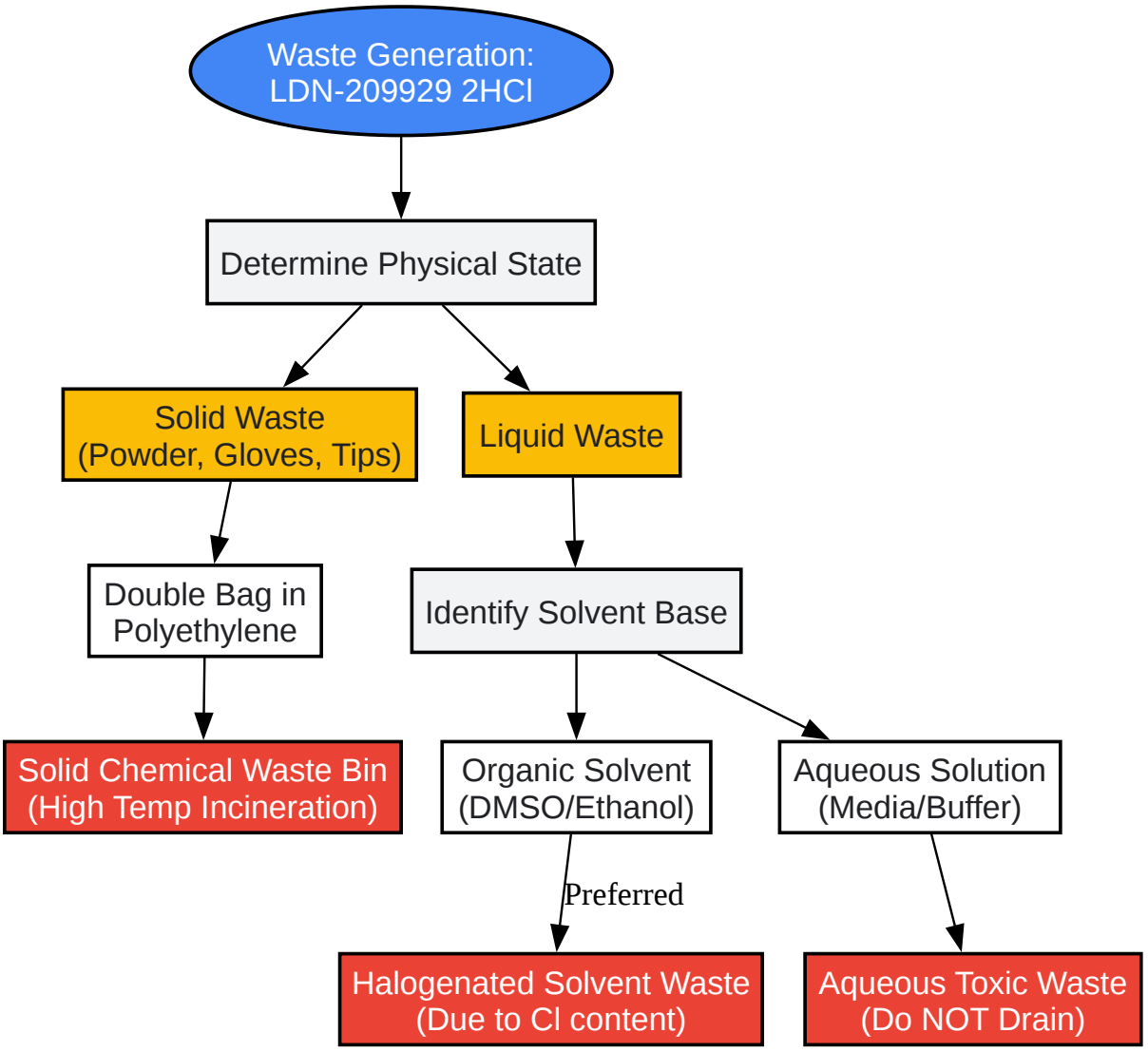
- Deactivation (Optional but Recommended): For large volumes of dilute media (>500mL), add 10% bleach solution to oxidize the compound, let sit for 20 minutes. Note: Check facility guidelines; some prohibit bleaching organic compounds due to potential reaction byproducts.
- Collection: If bleaching is not standard, collect all media in Aqueous Toxic Waste carboys.
- Prohibition: Under no circumstances should media containing >1

  M of LDN-209929 be poured down the sink.

Decision Logic Diagram

The following diagram outlines the decision-making process for segregating LDN-209929 waste.

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Figure 1: Decision matrix for segregating LDN-209929 dihydrochloride waste based on physical state and solvent composition.

Emergency Spill Response

In the event of a spill of pure powder or high-concentration stock (>10 mM):

- Evacuate & PPE: Clear the immediate area. Don double nitrile gloves, safety goggles, and a lab coat. If powder is airborne, use an N95 or P100 respirator.

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- Containment:
  - Powder: Cover with wet paper towels (to prevent dust generation) then wipe up.
  - Liquid: Absorb with inert material (vermiculite or chemical spill pads).
- Cleaning: Clean the surface with a mild detergent followed by water.
- Disposal: Place all cleanup materials into the Solid Chemical Waste bin (Incineration). Do not place spill debris in regular trash.

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory.Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. Washington (DC): National Academies Press (US); 2011. Section 8.B, Disposal of Waste. Retrieved from [Link]
- US Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Orientation Manual: Hazardous Waste Management. (Specifically regarding P-listed and U-listed waste determinations for commercial chemical products). Retrieved from [Link]

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Sources

- 1. medchemexpress.com [medchemexpress.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
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